

Personal protective equipment for handling 2-(Aminomethoxy)acetic acid

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Compound of Interest

Compound Name: 2-(Aminomethoxy)acetic acid

Cat. No.: B15234701

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Essential Safety and Handling Guide for 2-(Aminomethoxy)acetic Acid

Disclaimer: Specific safety and handling data for 2-(Aminomethoxy)acetic acid is not readily available. The following guidance is based on the safety data for the closely related compound, (2-Aminoethoxy)acetic acid (CAS No. 10366-71-9), and should be used as a comprehensive safety reference. Researchers are advised to handle the compound with care, adhering to the highest standards of laboratory safety.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals. It includes detailed operational and disposal plans to ensure the safe handling of 2-(Aminomethoxy)acetic acid in a laboratory setting.

Personal Protective Equipment (PPE)

While (2-Aminoethoxy)acetic acid is not classified as hazardous under the OSHA 2012 Hazard Communication Standard, the use of appropriate personal protective equipment is crucial to minimize exposure and ensure personal safety.^[1]

PPE Category	Specification
Eye Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Hand Protection	Wear appropriate protective gloves to prevent skin exposure.[1] Nitrile gloves are generally resistant to weak acids and offer good splash protection.[2][3] Always inspect gloves before use and change them immediately if contaminated.
Body Protection	Wear appropriate protective clothing and a lab coat to prevent skin exposure.[1]
Respiratory	Under normal use conditions with adequate ventilation, respiratory protection is not required. [1] If dust formation is likely, use a NIOSH/MSHA or European Standard EN 149 approved respirator.

Operational Plan: Step-by-Step Handling and Storage

Adherence to a strict operational protocol is vital for the safe handling of 2-(Aminomethoxy)acetic acid.

1. Engineering Controls:

- Always work in a well-ventilated area.[4]
- Ensure that eyewash stations and safety showers are readily accessible.

2. Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[1]

- Prevent the formation of dust.[\[1\]](#)
- Do not ingest or inhale the substance.[\[1\]](#)
- Use non-sparking tools to prevent ignition sources.[\[4\]](#)
- Wash hands thoroughly after handling.

3. Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[4\]](#)
- Store away from incompatible materials.

Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of an exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If symptoms occur, get medical attention. [1]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. [1]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention if irritation develops and persists. [1]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur. [1]

Disposal Plan

Proper disposal of 2-(Aminomethoxy)acetic acid and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

1. Spills:

- For small spills, use inert materials like sand or absorbent pads to contain the substance.[\[5\]](#)
- Sweep up the absorbed material and place it into a suitable, labeled container for disposal.
[\[1\]](#)
- Avoid creating dust.[\[1\]](#)

2. Waste Disposal:

- Dispose of the chemical and its container in accordance with local, regional, and national regulations.
- Do not release the chemical into the environment.[\[1\]](#)
- For larger quantities, contact a licensed professional waste disposal service.[\[5\]](#) Dilute, uncontaminated solutions may be suitable for drain disposal if permitted by local regulations, but this should be confirmed beforehand.[\[5\]](#)

Visual Safety Workflow

The following diagram illustrates the logical workflow for the safe handling of 2-(Aminomethoxy)acetic acid, from preparation to disposal.



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Caption: Logical workflow for handling 2-(Aminomethoxy)acetic acid.

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